

Personal protective equipment for handling Fti 276

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Compound of Interest

Compound Name: Fti 276

Cat. No.: B1683900

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Essential Safety and Handling Guide for Fti 276

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Fti 276**, a potent farnesyltransferase inhibitor. The following procedures are based on best practices for handling similar research-grade chemical compounds. It is imperative to consult the official Safety Data Sheet (SDS) provided by the supplier and your institution's safety protocols before commencing any work.

Compound Properties

A summary of the key physical and chemical properties of **Fti 276** is provided below.

Property	Value
Synonyms	Farnesyltransferase Inhibitor 276, FTI-276, N-[[5-[[[(2R)-2-amino-3-mercaptopropyl]amino][1,1'-biphenyl]-2-yl]carbonyl]-L-methionine, 2,2,2-trifluoroacetate
CAS Number	1217471-51-6
Molecular Formula	C ₂₁ H ₂₇ N ₃ O ₃ S ₂ • CF ₃ COOH
Form	Solid
Storage Temperature	-20°C
Solubility	DMSO: 25 mg/mL, Water: 10 mM

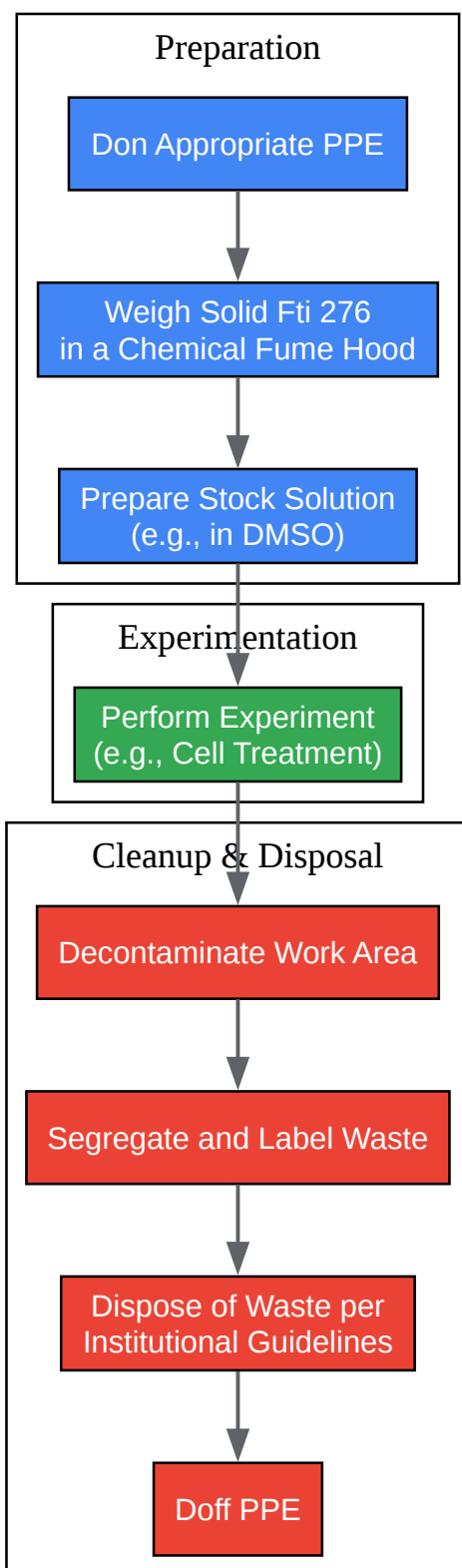
Personal Protective Equipment (PPE)

While the Safety Data Sheet from Cayman Chemical for **Fti 276** (trifluoroacetate salt) does not classify the substance as hazardous under the Globally Harmonized System (GHS), it is prudent to handle it with a high degree of caution due to its biological activity as a potent enzyme inhibitor. The following PPE is recommended as a minimum standard.

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or safety glasses with side shields.
Hand Protection	Nitrile gloves. Double gloving is recommended when handling the pure compound or concentrated solutions.
Body Protection	A standard laboratory coat.
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area. Use a NIOSH-approved respirator if there is a risk of aerosolization of the solid powder. All handling of the solid should be done in a chemical fume hood.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Fti 276** is essential to minimize exposure and ensure experimental integrity.



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Caption: A step-by-step workflow for the safe handling of **Fti 276**.

Step-by-Step Guidance

- Preparation:
 - Don PPE: Before handling **Fti 276**, ensure all recommended PPE is correctly worn.
 - Weighing: If using the solid form, accurately weigh the required amount inside a certified chemical fume hood to prevent inhalation of airborne particles.
 - Solubilization: Prepare a stock solution by dissolving the weighed **Fti 276** in an appropriate solvent, such as DMSO. This should also be performed in a chemical fume hood.
- Experimentation:
 - Execution: Carry out the experimental procedure (e.g., treating cell cultures, in-vivo administration) with care to avoid splashes and spills.
- Cleanup and Disposal:
 - Decontamination: Upon completion of the experiment, thoroughly decontaminate all work surfaces and equipment with a suitable cleaning agent.
 - Waste Segregation: All materials that have come into contact with **Fti 276**, including pipette tips, tubes, and gloves, must be collected as chemical waste.
 - Disposal: Dispose of all **Fti 276** waste in accordance with your institution's hazardous waste management protocols. Pay special attention to guidelines for the disposal of trifluoroacetate salts, which should not be released into the environment.
 - Doff PPE: Remove PPE carefully to avoid contaminating your skin or clothing. Wash your hands thoroughly after removing your gloves.

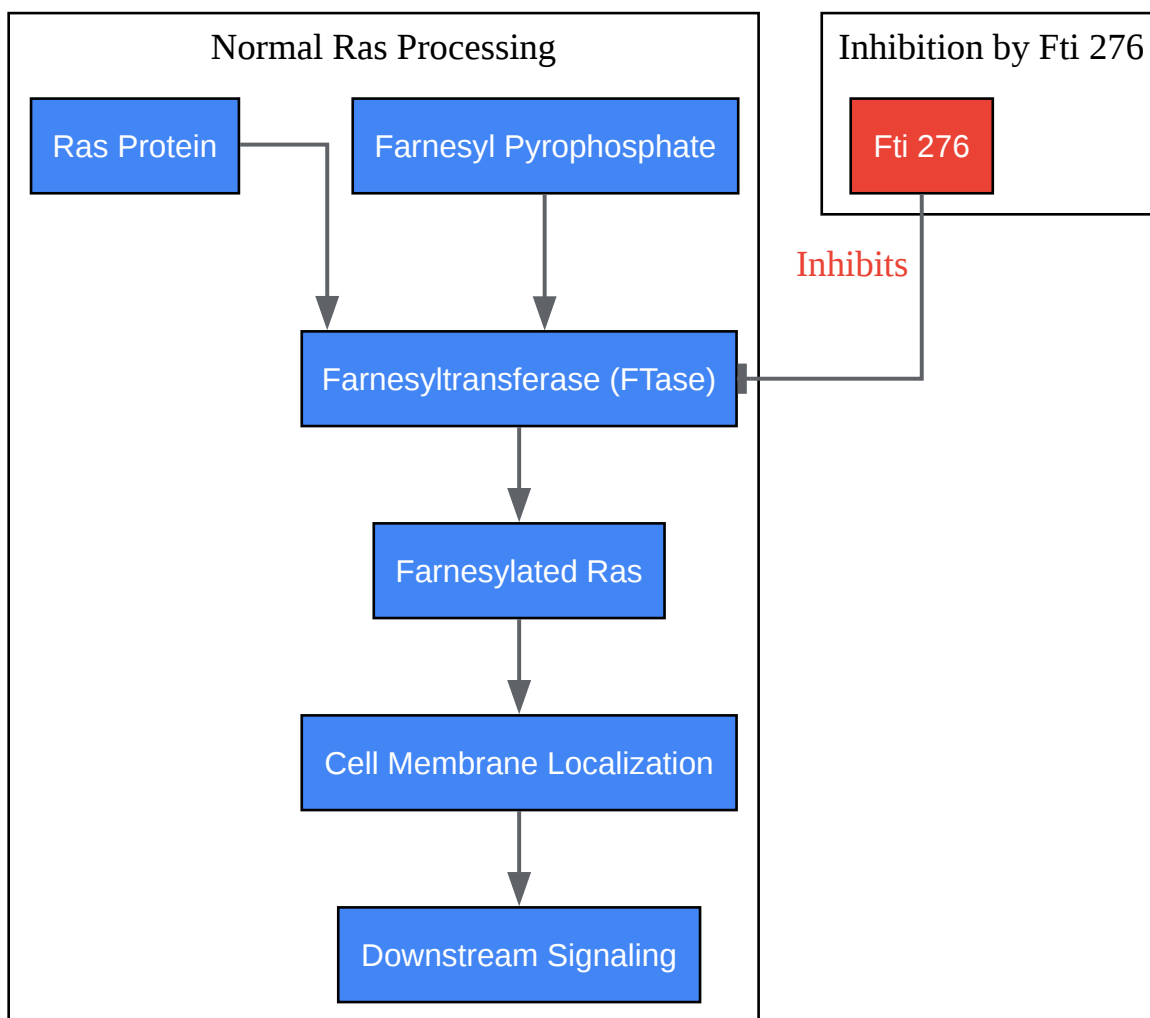
Disposal Plan

Proper disposal of **Fti 276** and associated waste is critical for laboratory and environmental safety.

Waste Type	Disposal Protocol
Unused Solid Fti 276	Collect in a clearly labeled, sealed container for hazardous chemical waste.
Solutions Containing Fti 276	Collect in a sealed, labeled container designated for liquid chemical waste. Do not pour down the drain.
Contaminated Labware (e.g., pipette tips, vials)	Place in a designated solid chemical waste container.
Contaminated PPE (e.g., gloves, disposable lab coat)	Dispose of in the solid chemical waste stream.

Fti 276 Mechanism of Action: Inhibition of Farnesyltransferase

Fti 276 is a peptidomimetic that inhibits the enzyme farnesyltransferase (FTase). This enzyme is crucial for the post-translational modification of certain proteins, including the Ras family of small GTPases.



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Caption: Simplified signaling pathway showing the inhibition of Ras processing by **Fti 276**.

By inhibiting FTase, **Fti 276** prevents the farnesylation of Ras proteins. This modification is a critical step for Ras to anchor to the plasma membrane, a requirement for its function in signal transduction pathways that regulate cell growth, differentiation, and survival. Disruption of this process is a key strategy in cancer research.

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